

Technical Guide: 3-(2-Fluorophenoxy)azetidine (CAS 918831-13-7)

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Compound of Interest

Compound Name: 3-(2-Fluorophenoxy)azetidine

Cat. No.: B1343124

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted properties, potential uses, and relevant experimental methodologies for **3-(2-Fluorophenoxy)azetidine**. While specific experimental data for this compound is limited in publicly available literature, this document synthesizes information from analogous compounds and relevant patents to offer a valuable resource for research and development.

Core Compound Properties

3-(2-Fluorophenoxy)azetidine is a small molecule belonging to the class of 3-phenoxy-azetidine derivatives. The presence of the azetidine ring, a four-membered nitrogen-containing heterocycle, imparts a degree of conformational rigidity, which can be advantageous for specific binding to biological targets. The 2-fluorophenoxy moiety influences the electronic and lipophilic properties of the molecule.

Physicochemical Data

Quantitative physicochemical data for **3-(2-Fluorophenoxy)azetidine** is not readily available. The following table summarizes key properties, with some values predicted based on structurally similar compounds, such as 3-(3-fluorophenoxy)azetidine.

Property	Value	Source
CAS Number	918831-13-7	-
Molecular Formula	C ₉ H ₁₀ FNO	-
Molecular Weight	167.18 g/mol	Calculated
Boiling Point	~230 °C	Predicted
Density	~1.19 g/cm ³	Predicted
Solubility	Soluble in many organic solvents; sparingly soluble in water.	General observation for this class of compounds.
Stability	Stable at room temperature.	General observation for this class of compounds.

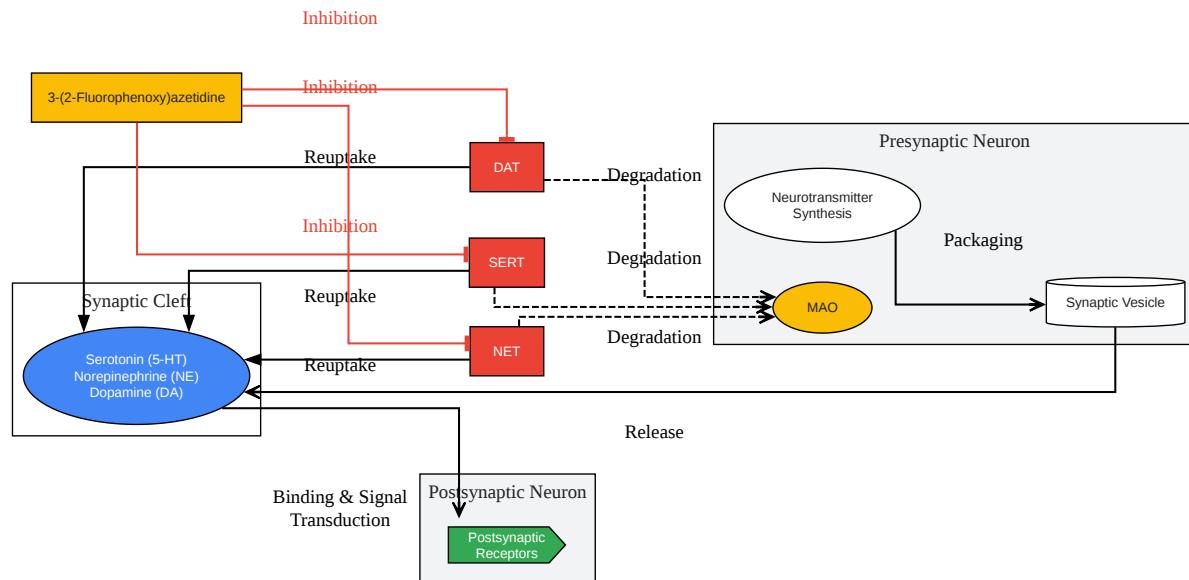
Potential Uses in Research and Drug Development

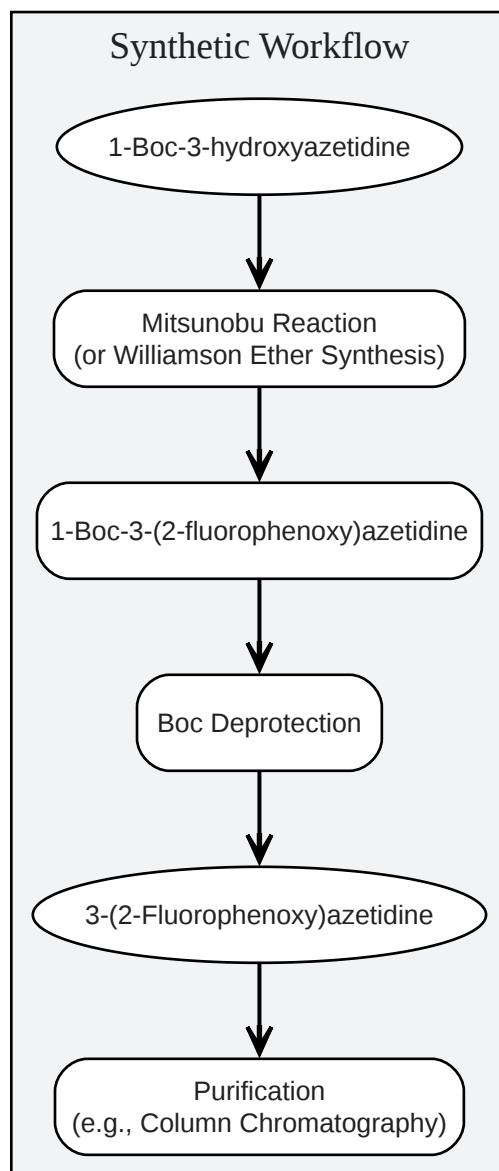
Based on patent literature, 3-phenoxy-azetidine derivatives are of significant interest as modulators of cortical catecholaminergic neurotransmission. Specifically, they have been investigated as serotonin-norepinephrine-dopamine reuptake inhibitors (SNDRIs), also known as triple reuptake inhibitors (TRIs).[\[1\]](#)

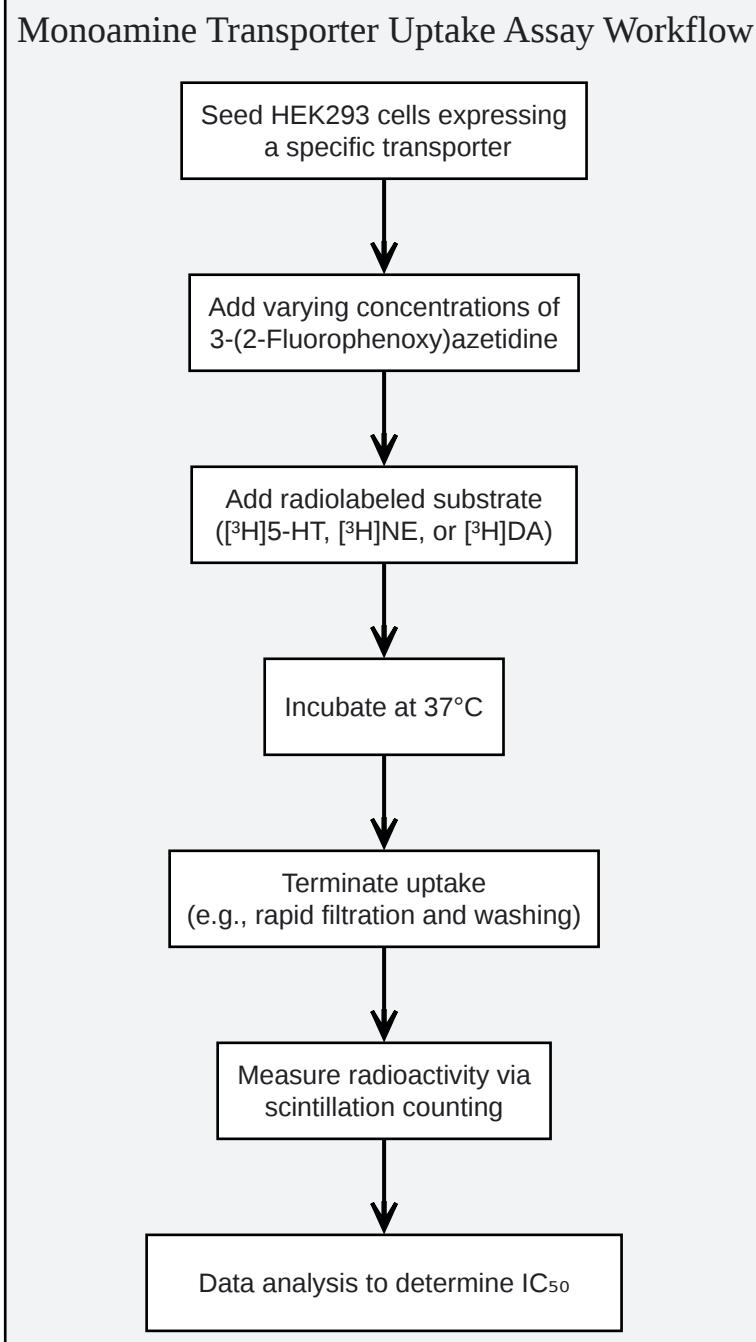
SNDRIs are a class of antidepressants that function by blocking the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT). This inhibition leads to an increase in the extracellular concentrations of these key neurotransmitters in the synaptic cleft, thereby enhancing neurotransmission. This mechanism of action holds therapeutic potential for the treatment of major depressive disorder and other central nervous system (CNS) conditions.

Proposed Mechanism of Action and Signaling Pathway

The putative mechanism of action for **3-(2-Fluorophenoxy)azetidine** is the inhibition of SERT, NET, and DAT. By binding to these transporter proteins, the compound prevents the reuptake of serotonin, norepinephrine, and dopamine from the synapse back into the presynaptic neuron.







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References

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